

Personal protective equipment for handling N,N,N',N'-Tetraethylethylenediamine

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Compound of Interest

Compound Name: N,N,N',N'-
Tetraethylethylenediamine

Cat. No.: B1294323

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Essential Safety and Handling Guide for N,N,N',N'-Tetraethylethylenediamine

This guide provides immediate, essential safety and logistical information for laboratory professionals handling **N,N,N',N'-Tetraethylethylenediamine** (CAS No. 150-77-6). Adherence to these procedures is critical for ensuring personal safety and proper disposal.

Chemical Safety and Hazard Information

N,N,N',N'-Tetraethylethylenediamine is a flammable liquid and vapor that causes severe skin burns and eye damage. It is also harmful if swallowed or inhaled.

Signal Word: Danger

Hazard Statements:

- H226: Flammable liquid and vapor.
- H302 + H332: Harmful if swallowed or if inhaled.
- H314: Causes severe skin burns and eye damage.

Physical and Chemical Properties

| Property | Value |
|-------------------|---|
| CAS Number | 150-77-6 |
| Molecular Formula | (C ₂ H ₅) ₂ NCH ₂ CH ₂ N(C ₂ H ₅) ₂ |
| Molecular Weight | 172.31 g/mol |
| Appearance | Colorless to light yellow clear liquid |
| Boiling Point | 189-192 °C |
| Flash Point | 59 °C (138.2 °F) - closed cup |
| Density | 0.808 g/mL at 25 °C |

Source: Sigma-Aldrich

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory when handling **N,N,N',N'-Tetraethylethylenediamine**.

| Protection Type | Specification |
|-----------------|--|
| Eye/Face | Wear tightly fitting safety goggles. A faceshield (minimum 8-inch) is also required.[1] Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). |
| Hand | Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.[1] |
| Skin and Body | Wear a complete suit protecting against chemicals. Flame retardant antistatic protective clothing is recommended. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[1] |
| Respiratory | Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[2] |

Operational and Disposal Plans

Safe Handling Procedures

- Ventilation: Always work in a well-ventilated area or under a chemical fume hood.[3]
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. [1]
- Static Discharge: Take measures to prevent the buildup of electrostatic charge. Ground and bond container and receiving equipment.[1]

- Personal Hygiene: Do not eat, drink, or smoke when using this product. Wash hands and face thoroughly after handling.[4]
- Container Handling: Keep the container tightly closed.[1]

Spill and Leak Procedures

- Containment: For small spills, absorb with an inert material (e.g., sand, earth, vermiculite) and place in a suitable container for disposal.[3] For large spills, dike the area to prevent spreading.
- Ventilation: Ensure adequate ventilation of the spillage area.
- Personal Protection: Wear appropriate personal protective equipment as outlined above.
- Cleanup: Use non-sparking tools to collect the absorbed material.

Disposal Plan

- Chemical Disposal: Dispose of contents and container in accordance with local, regional, and national regulations. Do not allow the product to enter drains.[5]
- Contaminated PPE Disposal: Dispose of contaminated gloves and other protective equipment as hazardous waste in accordance with applicable laws and good laboratory practices.[1]

First Aid Measures

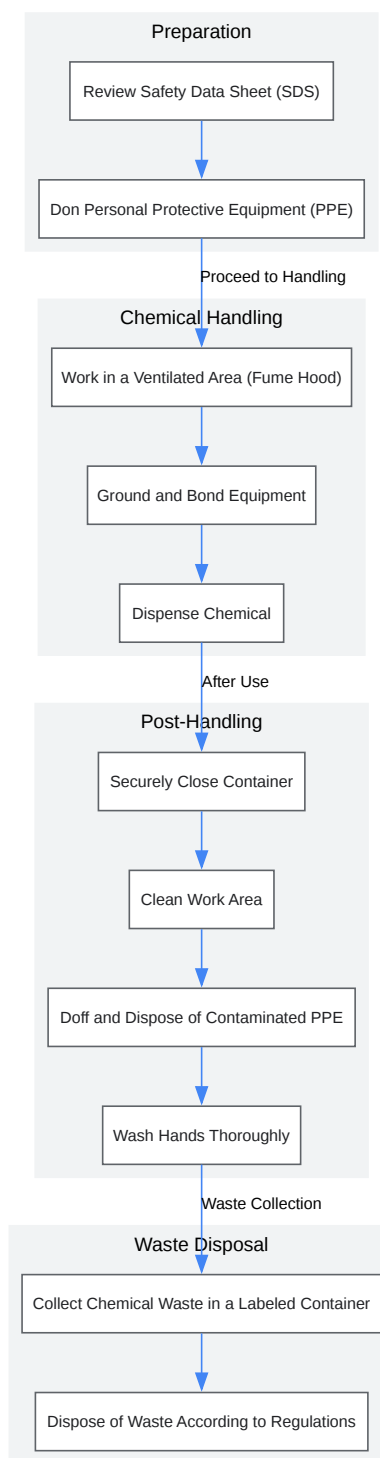
Immediate medical attention is required for all exposure incidents.

| Exposure Route | First Aid Procedure |
|----------------|--|
| Inhalation | Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Call a physician immediately. [1] [3] |
| Skin Contact | Take off immediately all contaminated clothing. Rinse skin with water or shower. Call a physician immediately. [4] |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor. [4] |
| Ingestion | Rinse mouth. Do NOT induce vomiting. Call a physician or poison control center immediately. [2] [3] |

Experimental Workflow Diagram

The following diagram illustrates the standard operating procedure for handling **N,N,N',N'-Tetraethylethylenediamine** from receipt to disposal.

Workflow for Handling N,N,N',N'-Tetraethylethylenediamine

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